

Spectroscopic Data for (R)-3-Phenoxy-mandelonitrile: An In-depth Technical Guide

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Compound of Interest

Compound Name: (R)-3-Phenoxy-mandelonitrile

CAS No.: 71962-66-8

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This guide provides a comprehensive technical overview of the spectroscopic data for **(R)-3-Phenoxy-mandelonitrile**, a key chiral intermediate in the synthesis of pyrethroid insecticides. [1] Tailored for researchers, scientists, and professionals in drug development, this document delves into the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data integral to the structural elucidation and quality control of this compound. The methodologies and interpretations presented herein are grounded in established spectroscopic principles and data from analogous structures, offering a robust framework for the characterization of this and related cyanohydrins.

Introduction

(R)-3-Phenoxy-mandelonitrile, also known as (R)- α -hydroxy-3-phenoxybenzeneacetonitrile, is a cyanohydrin derivative of significant interest in medicinal and agricultural chemistry. Its stereochemistry is crucial for the biological activity of the final products, necessitating precise analytical techniques for its identification and characterization. Spectroscopic methods provide a powerful toolkit for confirming the molecular structure, identifying functional groups, and ensuring the purity of the synthesized compound. This guide will explore the expected spectral

signatures of **(R)-3-Phenoxy-mandelonitrile** across the most common spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an unparalleled tool for the detailed structural analysis of organic molecules. Both ^1H and ^{13}C NMR provide critical information about the connectivity and chemical environment of the atoms in **(R)-3-Phenoxy-mandelonitrile**. The data presented here are predicted based on established chemical shift principles and data for structurally related compounds.

^1H NMR Spectroscopy

The ^1H NMR spectrum of **(R)-3-Phenoxy-mandelonitrile** is expected to show distinct signals corresponding to the aromatic protons, the methine proton at the chiral center, and the hydroxyl proton.

Table 1: Predicted ^1H NMR Spectroscopic Data for **(R)-3-Phenoxy-mandelonitrile** (in CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.40-7.00	Multiplet	9H	Aromatic Protons ($\text{C}_6\text{H}_5\text{O-}$ and $-\text{C}_6\text{H}_4-$)
~5.50	Singlet	1H	Methine Proton ($-\text{CH}(\text{OH})\text{CN}$)
Variable (broad)	Singlet	1H	Hydroxyl Proton ($-\text{OH}$)

Interpretation: The aromatic protons on both the phenoxy and the phenyl rings are expected to resonate in the downfield region between 7.00 and 7.40 ppm as a complex multiplet. The methine proton, being adjacent to the electron-withdrawing nitrile and hydroxyl groups, will be deshielded and appear as a singlet around 5.50 ppm. The chemical shift of the hydroxyl proton is highly dependent on the sample concentration and solvent due to hydrogen bonding, and it typically appears as a broad singlet that may exchange with D_2O .

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum provides a map of the carbon skeleton of the molecule.

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **(R)-3-Phenoxy-mandelonitrile** (in CDCl_3)

Chemical Shift (δ) ppm	Assignment
~158	Quaternary Aromatic Carbon (C-OAr)
~157	Quaternary Aromatic Carbon (C-OAr)
~138	Quaternary Aromatic Carbon (C-ipso)
~130	Aromatic Methine Carbons
~129	Aromatic Methine Carbons
~124	Aromatic Methine Carbon
~120	Aromatic Methine Carbon
~119	Nitrile Carbon ($-\text{C}\equiv\text{N}$)
~118	Aromatic Methine Carbons
~64	Methine Carbon ($-\text{CH}(\text{OH})\text{CN}$)

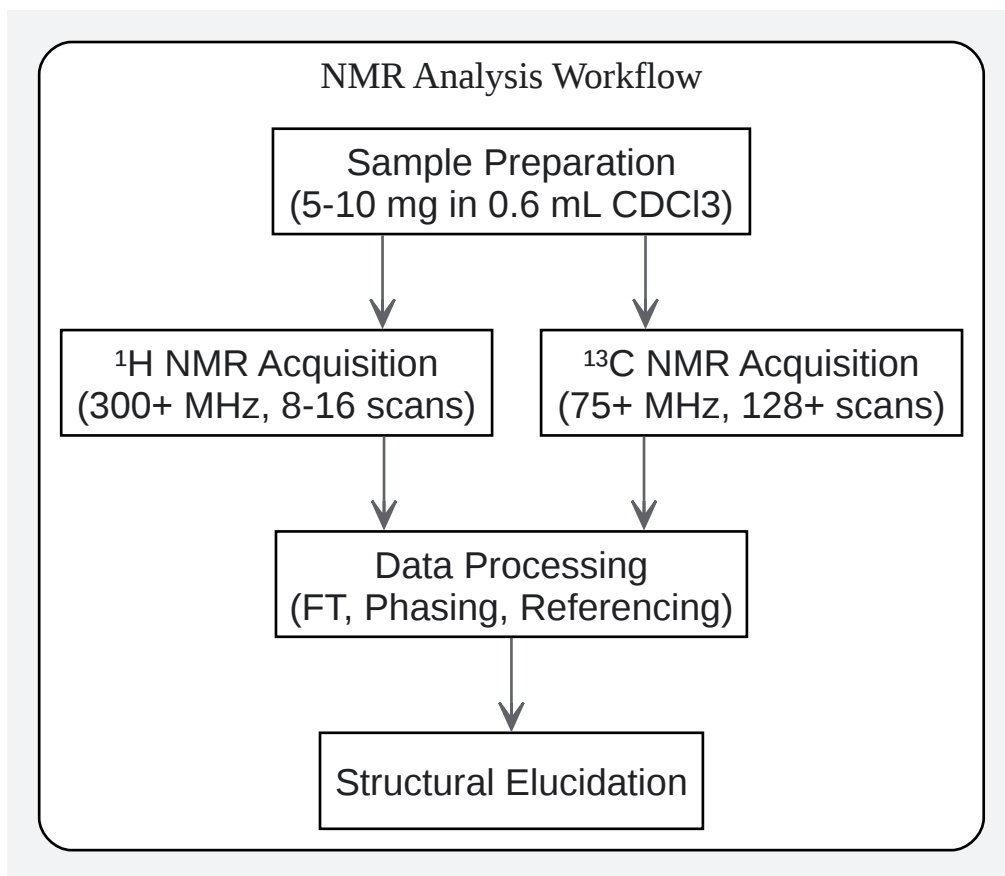
Interpretation: The spectrum is expected to show several signals in the aromatic region, corresponding to the carbons of the two phenyl rings. The two carbons involved in the ether linkage will be significantly downfield. The nitrile carbon typically appears around 119 ppm. The chiral methine carbon, bonded to the hydroxyl group and the nitrile, is expected to resonate at approximately 64 ppm.

Experimental Protocol for NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural determination.

- Sample Preparation:

- Dissolve 5-10 mg of **(R)-3-Phenoxy-mandelonitrile** in approximately 0.6 mL of a suitable deuterated solvent (e.g., CDCl_3) in a clean, dry 5 mm NMR tube.
- For ^{13}C NMR, a more concentrated sample (20-50 mg) may be required to achieve an adequate signal-to-noise ratio in a reasonable timeframe.
- Ensure the sample is completely dissolved. If necessary, filter the solution through a small plug of glass wool in a Pasteur pipette to remove any particulate matter.
- Instrument Parameters (^1H NMR):
 - Spectrometer Frequency: 300 MHz or higher.
 - Pulse Program: Standard single-pulse experiment.
 - Number of Scans: 8-16 scans are typically sufficient.
 - Relaxation Delay: 1-2 seconds.
- Instrument Parameters (^{13}C NMR):
 - Spectrometer Frequency: 75 MHz or higher.
 - Pulse Program: Proton-decoupled single-pulse experiment.
 - Number of Scans: A higher number of scans (e.g., 128 or more) is generally required.
 - Relaxation Delay: 2-5 seconds.
- Data Processing:
 - Apply a Fourier transform to the acquired Free Induction Decay (FID).
 - Phase and baseline correct the resulting spectrum.
 - Reference the spectrum to the residual solvent peak (for CDCl_3 : $\delta\text{H} = 7.26$ ppm, $\delta\text{C} = 77.16$ ppm).



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Caption: Generalized workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for the identification of key functional groups within a molecule.

Table 3: Characteristic IR Absorption Bands for **(R)-3-Phenoxy-mandelonitrile**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400 (broad)	Strong	O-H stretch (hydroxyl)
~3060	Medium	Aromatic C-H stretch
~2250	Medium	C≡N stretch (nitrile)
~1600, ~1490	Medium-Strong	Aromatic C=C skeletal vibrations
~1240	Strong	Aryl-O-C stretch (ether)
~750, ~690	Strong	Aromatic C-H out-of-plane bending

Interpretation: The IR spectrum is expected to be dominated by a broad and strong absorption band around 3400 cm⁻¹ due to the O-H stretching of the hydroxyl group, with the broadening indicative of hydrogen bonding.[2] A sharp, medium-intensity peak around 2250 cm⁻¹ is a clear indicator of the nitrile (C≡N) functional group.[3] The presence of the aromatic rings will be confirmed by the C-H stretching vibrations just above 3000 cm⁻¹ and the characteristic C=C skeletal vibrations in the 1600-1490 cm⁻¹ region. A strong band around 1240 cm⁻¹ is characteristic of the aryl ether linkage.

Experimental Protocol for IR Spectroscopy

(R)-3-Phenoxy-mandelonitrile is expected to be a solid or a high-boiling oil at room temperature, making it suitable for analysis by Attenuated Total Reflectance (ATR) or as a KBr pellet.

- Attenuated Total Reflectance (ATR):
 - Place a small amount of the sample directly onto the ATR crystal.
 - Apply pressure to ensure good contact between the sample and the crystal.
 - Record the spectrum.

- Clean the crystal thoroughly with a suitable solvent (e.g., isopropanol) after the measurement.
- Potassium Bromide (KBr) Pellet:
 - Grind 1-2 mg of the sample with approximately 100-200 mg of dry, spectroscopic-grade KBr in an agate mortar and pestle.
 - Transfer the fine powder to a pellet press.
 - Apply pressure to form a transparent or translucent pellet.
 - Place the pellet in the sample holder of the IR spectrometer and acquire the spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and fragmentation pattern of a molecule, aiding in the confirmation of its identity.

Table 4: Predicted Mass Spectrometry Data for **(R)-3-Phenoxy-mandelonitrile**

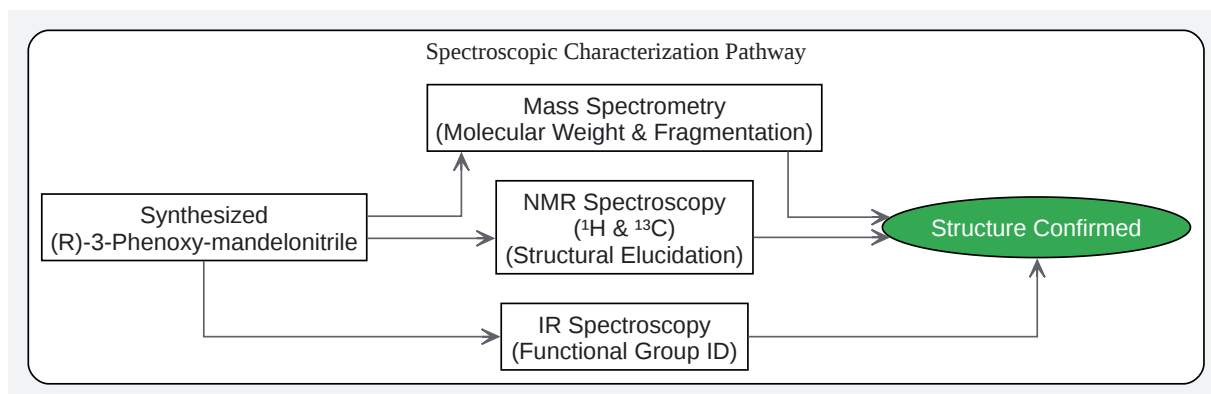
m/z	Interpretation
225	Molecular Ion $[M]^+$
198	$[M - \text{HCN}]^+$
197	$[M - \text{CO}]^+$
105	$[\text{C}_6\text{H}_5\text{CO}]^+$
77	$[\text{C}_6\text{H}_5]^+$

Interpretation of EI Fragmentation: Upon electron ionization, **(R)-3-Phenoxy-mandelonitrile** is expected to show a molecular ion peak at m/z 225, corresponding to its molecular weight. A characteristic fragmentation pathway for cyanohydrins is the loss of hydrogen cyanide (HCN), leading to a significant peak at m/z 198.^[1] Subsequent fragmentation of the aromatic portions of the molecule would lead to characteristic ions such as the benzoyl cation at m/z 105 and the phenyl cation at m/z 77.

Experimental Protocol for Gas Chromatography-Mass Spectrometry (GC-MS)

For a compound like **(R)-3-Phenoxy-mandelonitrile**, GC-MS is a suitable technique, often requiring derivatization to improve volatility and peak shape.

- Derivatization (Silylation):
 - To a small amount of the sample, add a silylating agent such as N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA) in a suitable solvent (e.g., acetonitrile).
 - Heat the mixture (e.g., at 60°C for 30 minutes) to ensure complete derivatization of the hydroxyl group.
- GC-MS Parameters:
 - GC Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
 - Injector Temperature: 250°C.
 - Oven Temperature Program: A temperature gradient, for instance, starting at 100°C and ramping up to 280°C, to ensure proper elution.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
 - Scan Range: m/z 40-400.



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Caption: Integrated spectroscopic approach.

Conclusion

The comprehensive spectroscopic analysis of **(R)-3-Phenoxy-mandelonitrile**, integrating NMR, IR, and MS data, is essential for its unambiguous structural confirmation and purity assessment. While experimental spectra for this specific enantiomer are not readily available in the public domain, the predicted data and interpretations provided in this guide, based on fundamental principles and analogous compounds, offer a reliable framework for its characterization. The detailed experimental protocols further equip researchers and professionals with the necessary tools to conduct these analyses in their own laboratories, ensuring the quality and integrity of this vital synthetic intermediate.

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